

3-Fluorophenmetrazine Hydrochloride CAS number and physicochemical data

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Compound of Interest

Compound Name: 3-Fluorophenmetrazine
Hydrochloride

Cat. No.: B579849

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Technical Monograph: 3-Fluorophenmetrazine (3-FPM) Hydrochloride[1]

Executive Summary

3-Fluorophenmetrazine (3-FPM) Hydrochloride is a synthetic phenylmorpholine derivative and a regioisomer of the anorectic agent phenmetrazine. Unlike its parent compound, which is controlled globally, 3-FPM occupies a complex legal and pharmacological niche as a "New Psychoactive Substance" (NPS) and research chemical.

This guide provides a definitive technical reference for 3-FPM HCl, synthesizing physicochemical constants, validated synthetic pathways, and pharmacological mechanisms. It addresses the critical analytical challenge of distinguishing 3-FPM from its ortho- (2-FPM) and para- (4-FPM) isomers, offering a self-validating protocol for forensic identification.

Chemical Identity & Constants

The following data establishes the precise chemical identity of the hydrochloride salt, distinct from the free base often cited in general literature.

Parameter	Data
Common Name	3-Fluorophenmetrazine Hydrochloride
Synonyms	3-FPM HCl; PAL-593 HCl; 3-Fluoro-PM
IUPAC Name	2-(3-fluorophenyl)-3-methylmorpholine hydrochloride
CAS Number (HCl)	1803562-83-5
CAS Number (Base)	1350768-28-3
Molecular Formula	C ₁₁ H ₁₄ FNO[1][2][3][4] • HCl
Molecular Weight	231.69 g/mol (Salt); 195.23 g/mol (Base)
SMILES (Salt)	<chem>CC1C(OCCN1)C2=CC(=CC=C2)F.Cl</chem>
InChI Key	MHJBXKFJWSBWRE-UHFFFAOYSA-N

Physicochemical Profile

Understanding the physical behavior of 3-FPM HCl is prerequisite for experimental design, particularly in formulation and stock solution preparation.

Physical Properties Table

Property	Value	Notes
Appearance	White crystalline powder	Hygroscopic nature observed in some batches.
Melting Point	233 – 236 °C	Sharp melting range indicates high purity of the HCl salt form.
Solubility (Water)	Soluble	High solubility typical of amine hydrochlorides.
Solubility (MeOH)	~1.0 mg/mL	Confirmed by analytical reference standards.[3]
Solubility (DMSO)	Soluble	Suitable for biological assay stock solutions.
pKa (Predicted)	8.43 ± 0.60	Basic secondary amine; protonated at physiological pH.
UV	Not determined	Lack of conjugation limits UV utility; MS/NMR preferred.

Stability & Storage

- Solid State: Stable for >2 years at -20°C when protected from moisture.
- Solution: Methanolic solutions are stable for weeks at -20°C. Aqueous solutions should be prepared fresh to prevent hydrolysis or oxidation of the morpholine ring over extended periods.

Synthesis & Manufacturing Workflow

The synthesis of 3-FPM follows a classic halogenation-cyclization route adapted from phenmetrazine production. This pathway determines the stereochemistry (trans-configuration predominates) and impurity profile.

Synthetic Pathway Logic

The process begins with the bromination of the propiophenone precursor, followed by nucleophilic substitution with ethanolamine.[2] The critical step is the acid-catalyzed cyclization, which closes the morpholine ring.

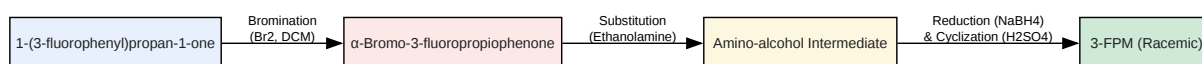


Figure 1: Synthetic Route for 3-Fluorophenmetrazine

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Figure 1: The step-by-step synthetic transformation from the propiophenone precursor to the final morpholine ring structure.[2]

Pharmacology: Mechanism of Action[7]

3-FPM acts primarily as a substrate-type releasing agent for monoamines. Unlike simple reuptake inhibitors (e.g., cocaine), 3-FPM enters the presynaptic neuron via the transporter and triggers the reverse transport of neurotransmitters into the synaptic cleft.

Transporter Selectivity

- Norepinephrine (NET): High potency ($EC_{50} \approx 30$ nM). Primary driver of sympathomimetic effects.
- Dopamine (DAT): High potency ($EC_{50} \approx 43$ nM). Driver of reinforcing/euphoric effects.
- Serotonin (SERT): Negligible activity ($EC_{50} > 2500$ nM). Low serotonergic activity distinguishes it from entactogens like MDMA.

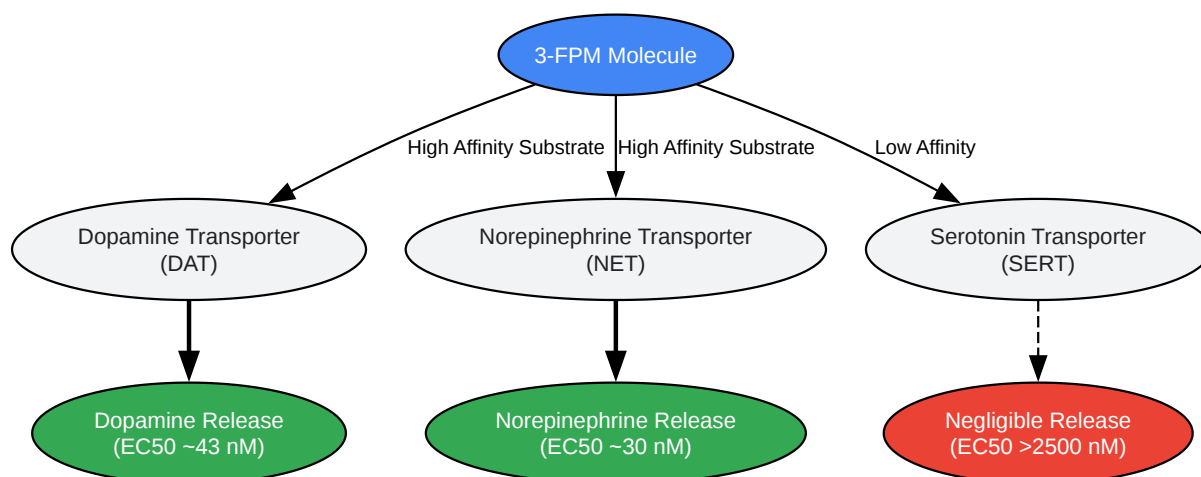


Figure 2: Monoamine Transporter Selectivity Profile

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Figure 2: 3-FPM exhibits high selectivity for catecholamine release (DA/NE) with minimal serotonergic impact.

Analytical Characterization: Self-Validating Protocol

Objective: Distinguish 3-FPM from its positional isomers (2-FPM and 4-FPM). Challenge: Isomers share identical molecular weight (195.23 base) and similar fragmentation patterns. Solution: A standardized GC-MS protocol relying on retention time indices and specific ion ratios.

GC-MS Protocol (Differentiation)

This protocol validates the identity of the substance by comparing relative retention times (RRT).

- Sample Preparation: Dissolve 5 mg of sample in 1 mL Methanol. If analyzing biological matrix, perform Liquid-Liquid Extraction (LLE) with chlorobutane at pH 10.
- Instrument Parameters:
 - Column: HP-5MS (30m x 0.25mm x 0.25µm) or equivalent.[5]

- Carrier Gas: Helium @ 1 mL/min.
- Temp Program: 80°C (1 min) → 20°C/min → 280°C (hold 5 min).
- Data Interpretation (Differentiation Matrix):

Isomer	Retention Time (Relative)	Key Ions (m/z)	Distinction Note
2-FPM	Fastest Elution (T - 1.2 min)	71, 109, 195	Elutes significantly earlier than 3-FPM.
4-FPM	Intermediate (T - 0.4 min)	71, 109, 195	Often co-elutes; requires optimized ramp.
3-FPM	Slowest Elution (Reference T)	71 (Base), 109, 195	Base peak 71 is dominant (morpholine ring).

Validation Check: If the peak elutes after the known 4-FPM standard or shows a split peak with 4-FPM, the sample is confirmed as the 3-isomer. The m/z 71 ion (C₄H₈N⁺) is characteristic of the morpholine ring cleavage.

Handling & Safety Data

Hazard Classification (GHS):

- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.[6][7]
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
 - H335: May cause respiratory irritation.[6]

Precautionary Measures: Researchers must utilize a fume hood for all powder handling to prevent inhalation. Nitrile gloves and safety glasses are mandatory. In case of spill, neutralize with dilute acid and absorb with inert material.

References

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